

Technical Guide: 6-Chloro-N-cyclopropylpyrazin-2-amine in Drug Discovery[1]

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Compound of Interest

Compound Name: 6-chloro-N-cyclopropylpyrazin-2-amine

CAS No.: 941294-47-9

Cat. No.: B1462914

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Executive Summary

6-Chloro-N-cyclopropylpyrazin-2-amine (CAS: 941294-47-9) has emerged as a high-value "privileged scaffold" in modern medicinal chemistry, particularly within the kinase inhibitor landscape.[1] Its structural utility lies in the pyrazine core's ability to mimic the adenine ring of ATP, allowing it to function as an effective hinge-binding motif.

This guide analyzes the patent landscape, synthetic protocols, and structure-activity relationships (SAR) of this compound.[1] It is designed for medicinal chemists and process scientists seeking to leverage this intermediate for developing multi-protein kinase inhibitors (e.g., Pim, NF-κB, NLRP3).[1]

Chemical Profile & Structural Analysis[1]

This compound functions as a bifunctional building block. The C2-amino group provides a hydrogen bond donor/acceptor motif critical for kinase selectivity, while the C6-chlorine atom serves as a versatile handle for downstream cross-coupling reactions (Suzuki-Miyaura, Stille, Buchwald-Hartwig).[1]

Property	Specification
IUPAC Name	6-chloro-N-cyclopropylpyrazin-2-amine
CAS Number	941294-47-9
Molecular Formula	
Molecular Weight	169.61 g/mol
Key Functionality	Electrophile (Cl), H-Bond Donor (NH)
Primary Application	Intermediate for Pim-1, Pim-2, Pim-3, and NF- κ B inhibitors

Structural Utility in SAR

- Pyrazine N1/N4: Acts as a hydrogen bond acceptor for the kinase hinge region.
- Cyclopropyl Group: Fills hydrophobic pockets (e.g., the ribose binding pocket or gatekeeper region) without introducing excessive steric bulk or rotatable bonds, optimizing Ligand Efficiency (LE).[\[1\]](#)
- 6-Chloro Substituent: Allows for modular extension of the molecule to interact with the solvent-front or back-pocket regions.[\[1\]](#)

Patent Landscape Analysis

The intellectual property landscape surrounding this compound focuses on its role as a key intermediate rather than a final API.

Key Patent Families

Patent / Publication	Assignee / Context	Target Indication	Role of Compound
WO2012129338A1	Array BioPharma / Pfizer	Pim Kinase Inhibitors (Pim-1, -2, -3)	Core Scaffold (Starting Material)
KMU-1170 (Literature)	Keimyung University	NF-κB & NLRP3 Inflammasome	Intermediate (Compound 2)
WO2023017937A1	Various	Multi-protein Kinase Inhibitors	Synthetic Building Block

Mechanism of Action (Case Study: KMU-1170)

In the context of KMU-1170, the **6-chloro-N-cyclopropylpyrazin-2-amine** moiety is coupled with boronic acid derivatives.^[1] The resulting molecule suppresses inflammatory signal transduction by inhibiting the phosphorylation of upstream kinases, thereby blocking the NF-κB and NLRP3 pathways.

Synthetic Methodologies

The synthesis of **6-chloro-N-cyclopropylpyrazin-2-amine** is primarily achieved via Nucleophilic Aromatic Substitution (

).[1] The symmetry of the starting material, 2,6-dichloropyrazine, ensures high regioselectivity (yielding the same product regardless of which chloride is displaced).^[1]

Protocol A: Standard Synthesis (Bench Scale)

Source: Adapted from WO2012129338 and KMU-1170 synthesis protocols.

Reagents:

- 2,6-Dichloropyrazine (1.0 equiv)^[1]
- Cyclopropylamine (1.5 equiv)^{[1][2]}
- Potassium Carbonate () (2.0 equiv)^[1]

- Solvent: DMF or Ethanol

Step-by-Step Workflow:

- Preparation: Charge a reaction vessel with 2,6-dichloropyrazine dissolved in DMF (approx. 0.5 M concentration).^[1]
- Addition: Add

followed by the slow addition of cyclopropylamine at room temperature (RT).
- Reaction: Stir the mixture at RT for 30 minutes to 12 hours.
 - Note: The reaction is often exothermic; cooling to 0°C during amine addition is recommended for scale-up.^[1]
- Monitoring: Monitor via LC-MS for the disappearance of the starting material (148) and formation of the product (170).
- Work-up: Dilute with water and extract with Ethyl Acetate (EtOAc). Wash organic layer with brine, dry over

, and concentrate in vacuo.^[1]
- Purification: Recrystallization from hexanes/EtOAc or silica gel chromatography (0-20% EtOAc in Hexanes).

Protocol B: Microwave-Assisted Functionalization

Once synthesized, the 6-chloro group is typically reacted further.^[1] Below is a standard protocol for converting the chloride to a stannane (Stille precursor).

Conditions:

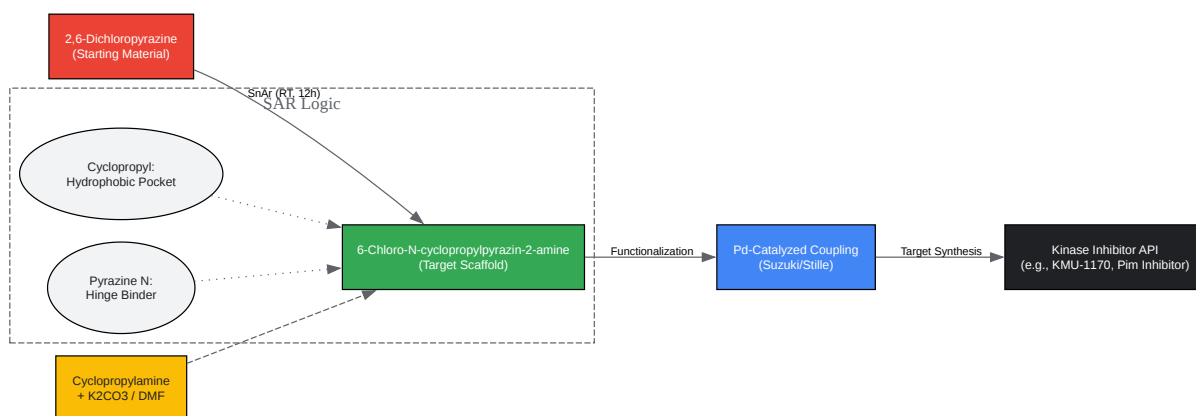
- Reagents: Hexamethylditin,

(5 mol%).^[1]

- Solvent: 1,4-Dioxane.[1][3][4]
- Parameters: Microwave irradiation at 100°C for 2 hours.

Visualization: Synthesis & Logic Flow

The following diagram illustrates the synthetic pathway from the raw material to the active kinase inhibitor scaffold, highlighting the critical decision points.



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Caption: Figure 1. Synthetic route from 2,6-dichloropyrazine to bioactive kinase inhibitors, highlighting SAR elements.

Experimental Data Summary

The following data points are consolidated from the referenced patent literature to establish a baseline for quality control.

Parameter	Value / Observation	Source
Reaction Yield	85% - 95% (Crude)	WO2012129338
Appearance	Pale yellow to off-white solid	KMU-1170 Protocol
Mass Spec ()	170.04 (Calc), 170.1 (Obs)	CAS 941294-47-9 Data
Solubility	Soluble in DMSO, MeOH, DCM; Low in Water	Application Note
Stability	Stable at RT; Store under inert gas	General Handling

References

- KMU-1170, a Novel Multi-Protein Kinase Inhibitor. Suppresses Inflammatory Signal Transduction in THP-1 Cells. [1] (2021). [1][2][4][5] National Institutes of Health (NIH). [1]
- WO2012129338A1. Azole compounds as pim inhibitors. (2012). [1][6] Google Patents.
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